

An In-depth Technical Guide to 3-Methoxy-4-hydroxyphenylglycol-d3 (MHPG-d3)

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Compound of Interest

Compound Name: 3-Methoxy-4-hydroxyphenylglycol-d3

Cat. No.: B021302

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical properties, structure, and applications of **3-Methoxy-4-hydroxyphenylglycol-d3** (MHPG-d3), a deuterated analog of a key norepinephrine metabolite. This document is intended to serve as a technical resource for professionals engaged in neuroscience research, clinical diagnostics, and the development of therapeutics targeting the noradrenergic system.

Chemical Properties and Structure

MHPG-d3 is the deuterated form of 3-Methoxy-4-hydroxyphenylglycol (MHPG), the principal metabolite of norepinephrine in the brain.^[1] The incorporation of three deuterium atoms into the methoxy group results in a molecule with a higher molecular weight than its non-deuterated counterpart, which is crucial for its use as an internal standard in mass spectrometry-based analytical methods.^[2]

Physicochemical Data

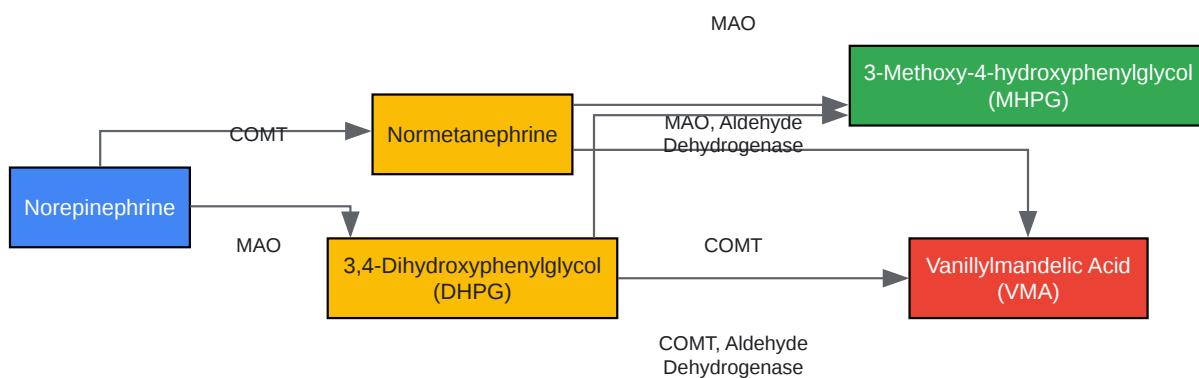
The following table summarizes the key chemical and physical properties of MHPG and its deuterated analog, MHPG-d3.

Property	MHPG	MHPG-d3
Synonyms	4-Hydroxy-3-methoxyphenylglycol, MOPEG	HMPG-d3, MOPEG-d3
CAS Number	534-82-7	74495-72-0
Molecular Formula	C ₉ H ₁₂ O ₄	C ₉ H ₉ D ₃ O ₄
Molecular Weight	184.19 g/mol	187.21 g/mol
Appearance	Solid	Solid
Purity	≥98% (typical)	≥98% (typical)
Storage	-20°C to -80°C	-20°C to -80°C

Role in Norepinephrine Metabolism

MHPG is a product of norepinephrine degradation, formed through a series of enzymatic reactions.^[3] Understanding this pathway is essential for interpreting the significance of MHPG levels in biological samples. The metabolic cascade is initiated by the enzymes monoamine oxidase (MAO) and catechol-O-methyltransferase (COMT).^[3]

The following diagram illustrates the metabolic pathway of norepinephrine, highlighting the formation of MHPG.



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Norepinephrine Metabolism Pathway

Experimental Protocols

MHPG-d3 is primarily utilized as an internal standard in quantitative analytical methods, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS), to ensure accuracy and precision.

Quantification of MHPG in Human Urine by LC-MS/MS

This protocol outlines a typical workflow for the analysis of MHPG sulfate in urine, a common application for MHPG-d3.

Materials and Reagents:

- MHPG-d3 internal standard solution
- Ammonium formate buffer
- Acetonitrile
- Formic acid
- Deionized water
- Urine samples

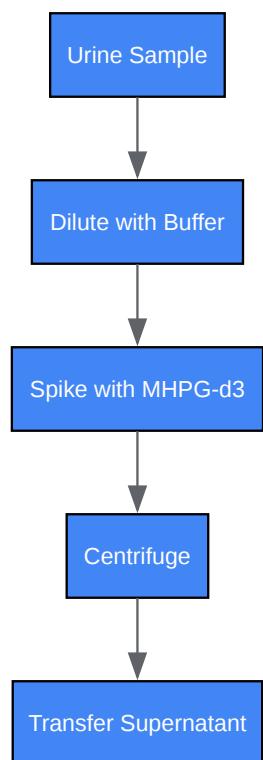
Procedure:

- Sample Preparation:
 - Thaw frozen urine samples.
 - To 50 μ L of urine, add 1 mL of ammonium formate buffer.
 - Spike the diluted sample with a known concentration of MHPG-d3 internal standard.
 - Centrifuge the sample to pellet any precipitates.
 - Transfer the supernatant to an autosampler vial.

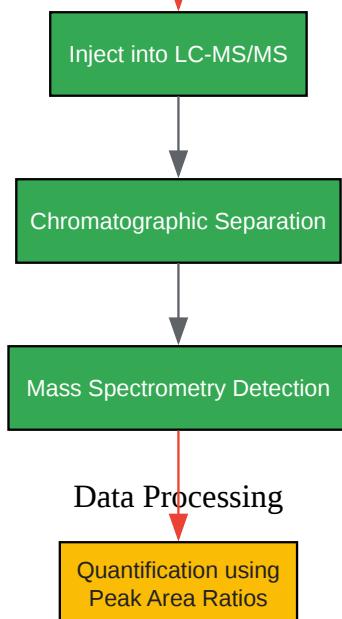
- LC-MS/MS Analysis:
 - Chromatography: Employ a reverse-phase C18 column for separation.
 - Mobile Phase: Use a gradient elution with a mobile phase consisting of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
 - Mass Spectrometry: Operate the mass spectrometer in negative ion mode with electrospray ionization (ESI). Monitor the specific mass transitions for both MHPG and MHPG-d3.
- Data Analysis:
 - Quantify the amount of MHPG in the samples by comparing the peak area ratio of the analyte to the internal standard against a calibration curve.

The following diagram illustrates the general experimental workflow for MHPG quantification.

Sample Preparation



LC-MS/MS Analysis



Data Processing

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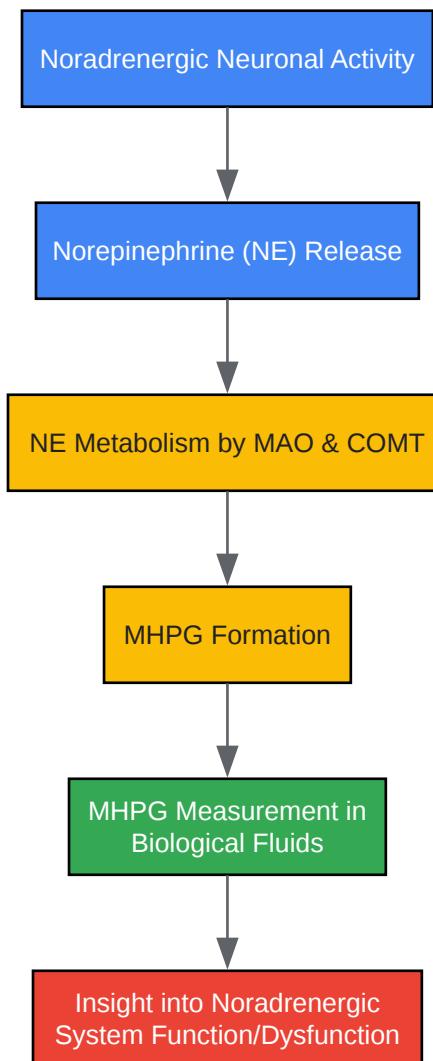
Experimental Workflow for MHPG Quantification

Applications in Research and Drug Development

The accurate measurement of MHPG, facilitated by the use of MHPG-d3, is critical in several areas of research:

- Neuroscience: To investigate norepinephrine turnover and the activity of the noradrenergic system in the central and peripheral nervous systems.
- Clinical Biomarker: MHPG levels in cerebrospinal fluid, plasma, and urine are used as a biomarker to study various neurological and psychiatric disorders, including depression, anxiety, and neurodegenerative diseases.
- Pharmacology: To assess the pharmacodynamic effects of drugs that target the norepinephrine pathway, such as monoamine oxidase inhibitors (MAOIs) and catechol-O-methyltransferase (COMT) inhibitors.

The logical flow of how MHPG serves as a biomarker is outlined below.



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Logical Flow of MHPG as a Biomarker

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